

Technical Monograph: Ethyl 2-Benzoylpentanoate

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Compound of Interest

Compound Name: Ethyl 2-benzoylpentanoate

CAS No.: 24317-96-2

Cat. No.: B1347335

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A Versatile -Keto Ester Scaffold for Heterocyclic & Ketone Synthesis[1]

Executive Summary & Chemical Identity

Ethyl 2-benzoylpentanoate (CAS: 24317-96-2) represents a critical subclass of

-keto esters characterized by an alkylated

-carbon.[1] Unlike its parent compound, ethyl benzoylacetate, this molecule possesses a propyl chain at the active methylene position, significantly altering its lipophilicity and steric profile.

For drug development professionals, this scaffold serves as a high-value "divergent intermediate." [1] It provides a direct synthetic gateway to valerophenone derivatives (via decarboxylation) and 4-substituted pyrazolones (via cyclocondensation)—structural motifs ubiquitous in NSAIDs, kinase inhibitors, and photoinitiators.

Physicochemical Profile

Property	Value / Description	Note
IUPAC Name	Ethyl 2-benzoylpentanoate	Also: Ethyl -propylbenzoylacetate
CAS Number	24317-96-2	Validated Identifier
Molecular Formula		
Molecular Weight	234.29 g/mol	
Appearance	Viscous, pale yellow oil	High boiling point ester
Boiling Point	~175–180°C (at 15 mmHg)	Extrapolated from homologs [1]
Solubility	Soluble in EtOH, ,	Lipophilic; insoluble in water
pKa (-proton)	~12–13	Less acidic than ethyl benzoylacetate due to alkyl donation

Synthetic Architecture (The "Make")

The most robust route to **Ethyl 2-benzoylpentanoate** is not direct condensation, but rather the C-alkylation of Ethyl Benzoylacetate.[1] This method offers higher regioselectivity and yield compared to the acylation of ethyl valerate.[1]

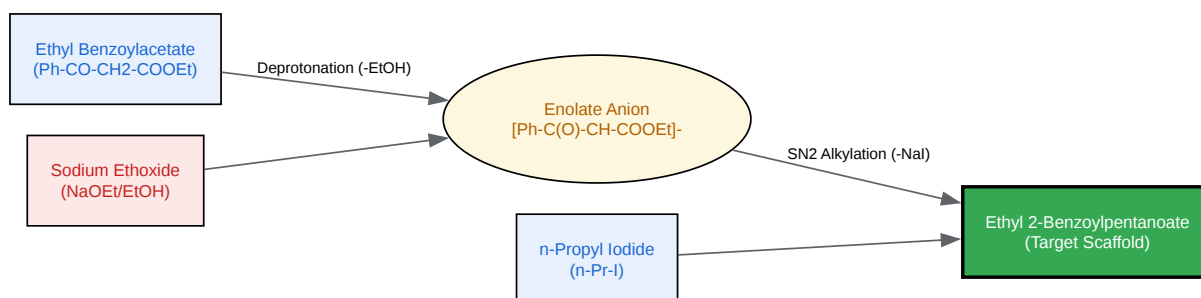
Mechanism:

Enolate Alkylation

- Deprotonation: Treatment of ethyl benzoylacetate with a strong alkoxide base (Sodium Ethoxide) generates the resonance-stabilized enolate.[1]
- Nucleophilic Attack: The enolate carbon attacks the electrophilic carbon of n-propyl iodide (or bromide).[1]

- Steric Considerations: The benzoyl group provides steric bulk, but the primary halide allows for efficient substitution.[1]

Synthesis Pathway Diagram



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Figure 1: Convergent synthesis via enolate alkylation.[1] The pathway maximizes atom economy and minimizes O-alkylation side products.[1]

Reactivity & Pharmaceutical Applications (The "Use")

The utility of **Ethyl 2-benzoylpentanoate** lies in its 1,3-dicarbonyl core.[1] It functions as a "chemical switch," where the reaction conditions dictate the final scaffold identity.

A. The Valerophenone Pathway (Hydrolysis/Decarboxylation)

Under acidic hydrolysis conditions, the ester moiety is cleaved to the

-keto acid, which is thermally unstable. Spontaneous decarboxylation yields Valerophenone (1-Phenyl-1-pentanone).[1]

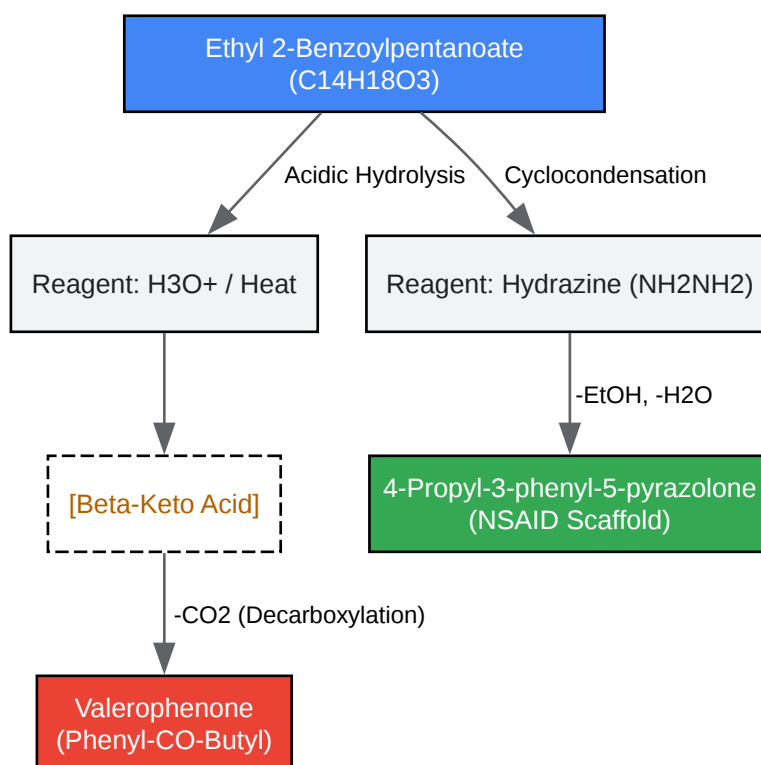
- Relevance: Valerophenone is a precursor to CNS-active agents (e.g., pyrovalerone analogs) and a standard photoinitiator in polymer chemistry [2].[1]

B. The Pyrazolone Pathway (Cyclocondensation)

Reaction with hydrazine (or substituted hydrazines) effects a double condensation—first at the ketone, then at the ester—to form 4-propyl-3-phenyl-2-pyrazolin-5-one.[1]

- Relevance: This scaffold mimics the structure of Phenylbutazone (an NSAID) and Edaravone (neuroprotective).[1] The propyl group at position 4 is critical for modulating lipophilicity and binding affinity in COX enzyme pockets [3].[1]

Reactivity Divergence Diagram



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Figure 2: Divergent synthesis pathways.[1] The scaffold allows access to both aryl ketones and N-heterocycles.[1]

Detailed Experimental Protocol

Objective: Synthesis of **Ethyl 2-benzoylpentanoate** via Alkylation. Scale: 50 mmol.

Reagents

- Ethyl Benzoylacetate: 9.61 g (50 mmol)

- Sodium Ethoxide (21% wt in EtOH): 16.2 g (~50 mmol)
- n-Propyl Iodide: 9.35 g (55 mmol, 1.1 eq)
- Ethanol (Absolute): 50 mL
- Solvent for workup: Diethyl Ether / Brine

Step-by-Step Methodology

- Enolate Formation: In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, charge the Sodium Ethoxide solution. Cool to 0°C in an ice bath.
- Addition: Add Ethyl Benzoylacetate dropwise over 15 minutes. The solution will turn yellow/orange, indicating enolate formation. Stir for an additional 30 minutes at room temperature to ensure complete deprotonation.
- Alkylation: Add n-Propyl Iodide in a single portion.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 4–6 hours. Monitor reaction progress via TLC (Eluent: 10% EtOAc/Hexanes). The starting material spot should disappear.^[1]
- Workup (Self-Validating Step):
 - Cool mixture to room temperature.
 - Concentrate in vacuo to remove bulk ethanol.^[1]
 - Resuspend residue in (100 mL) and wash with water (2 x 50 mL) to remove Sodium Iodide (NaI) byproduct.^[1]
Validation: The aqueous layer should be neutral to slightly basic; the organic layer contains the product.
 - Dry organic layer over , filter, and concentrate.

- Purification: Distill the resulting oil under reduced pressure (vacuum distillation) or purify via flash column chromatography (Silica gel, 0

10% EtOAc in Hexanes).

Yield Expectation: 75–85%.

References

- PubChem. (n.d.).^[1] **Ethyl 2-benzoylpentanoate** Compound Summary. National Center for Biotechnology Information.^[1] Retrieved from [\[Link\]](#)^[1]
- Organic Syntheses. (1963).^[1] Alkylation of Esters: General Procedures. Org. Synth. Coll. Vol. 4. (Contextual grounding for alkylation protocols). Retrieved from [\[Link\]](#)^[1]

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Sources

- [1. Ethyl 2-benzoyl-3-oxo-3-phenylpropionate | C18H16O4 | CID 78563 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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